

Section 1: Core Chemical Profile and Physicochemical Properties

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Compound of Interest

Compound Name: *1,2,4,5-Tetrabromobenzene*

Cat. No.: *B048376*

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1,2,4,5-Tetrabromobenzene is a symmetrically substituted aryl bromide.^[1] Its physical and chemical properties are fundamental to understanding its behavior, potential for exposure, and environmental fate. The compound is a white, crystalline solid at standard temperature and pressure.^[1] Its low water solubility and vapor pressure indicate that in a laboratory setting, the primary exposure risk is through the inhalation of fine dust particles or direct skin contact with the solid material, rather than through vapor inhalation at room temperature.^{[2][3]}

A summary of its key physicochemical properties is presented below.

Property	Value	Source
CAS Number	636-28-2	[1]
Molecular Formula	C ₆ H ₂ Br ₄	[1]
Molar Mass	393.70 g/mol	[1] [4]
Appearance	White solid	[1]
Melting Point	180-182 °C	[2] [5]
Density	2.518 - 3.072 g/cm ³	[1] [2]
Water Solubility	0.04 mg/L (practically insoluble)	[2] [3]
Vapor Pressure	3.13E-04 mm Hg (at 25 °C)	[2]
LogP (Octanol/Water)	5.00	[6]

The high octanol/water partition coefficient (LogP) of 5.00 suggests a strong potential for bioaccumulation in fatty tissues.[\[6\]](#) This is a critical consideration for assessing long-term exposure risks and is consistent with findings of this compound in biological samples.[\[1\]](#)

Section 2: Hazard Identification and Toxicological Profile

1,2,4,5-Tetrabromobenzene is classified as hazardous under the Globally Harmonized System (GHS).[\[4\]](#) The primary hazards are related to irritation and potential target organ effects. Understanding these hazards is the first step in designing safe handling protocols.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment (Long-term)	4	H413: May cause long lasting harmful effects to aquatic life

(Source: Aggregated data from multiple safety reports)[4][5][7]
[8]

The signal word associated with these classifications is "Warning".[1][4][5]

Toxicological Insights and Mechanistic Considerations

While comprehensive toxicological data is limited, existing studies provide valuable insights.[3] **1,2,4,5-Tetrabromobenzene** is a known metabolite of the flame retardant hexabromobenzene (HBB) and has been identified as a liver toxicant.[1][9]

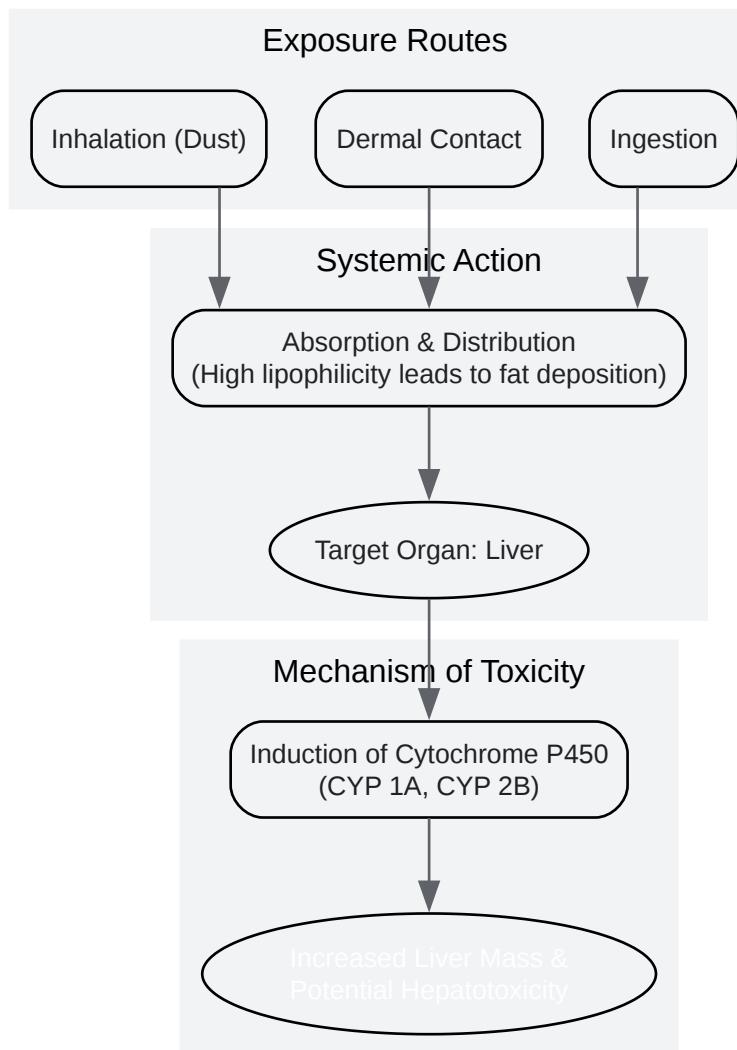
Key Toxicological Endpoints:

- Hepatotoxicity: Studies in rats have shown that repeated administration can lead to an increase in relative liver mass.[9] This is a significant finding for any personnel with pre-existing liver conditions.
- Enzyme Induction: The compound is an inductor of the microsomal enzyme system, particularly cytochromes P-450 (CYP) isoforms CYP 1A and CYP 2B.[9] This is a crucial mechanistic detail for drug development professionals, as co-exposure with other compounds metabolized by these enzymes could lead to altered pharmacokinetics and potential toxicity.
- Bioaccumulation: Its detection in human breast milk samples in Japan as early as 1987 points to its environmental persistence and ability to bioaccumulate.[1] This underscores the

importance of preventing environmental release.

- Carcinogenicity: There is currently no information available from major regulatory agencies classifying **1,2,4,5-tetrabromobenzene** as a carcinogen.[3]

The diagram below illustrates the understood toxicological pathway following exposure.



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Caption: Toxicological pathway of **1,2,4,5-tetrabromobenzene**.

Section 3: Risk Management and Exposure Controls

Effective risk management hinges on a combination of engineering controls, administrative controls, and personal protective equipment (PPE). As no official occupational exposure limits (OELs) have been established, a conservative approach based on the principle of ALARA (As Low As Reasonably Achievable) is mandated.[3][10]

Engineering Controls

The primary engineering control is to minimize the generation and dispersal of dust.

- Ventilation: All handling of solid **1,2,4,5-tetrabromobenzene** should occur within a certified chemical fume hood or a powder containment hood.[3] Local exhaust ventilation is critical. [10]
- Containment: For procedures with a high potential for aerosolization (e.g., sonication, vigorous mixing), use of a glove box is recommended.
- Safety Infrastructure: Ensure that safety showers and eyewash stations are readily accessible and have been tested within the last month.[3]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedure being performed.

Protection Type	Specification	Rationale
Hand Protection	Nitrile or other chemically resistant gloves. Inspect for tears or holes before each use.	Protects against skin irritation (H315).[5][7]
Eye Protection	Tight-sealing safety goggles or a face shield if there is a splash hazard.	Protects against serious eye irritation (H319).[3][5]
Skin/Body	A fully-buttoned laboratory coat. Consider disposable sleeves for high-contamination tasks.	Prevents contamination of personal clothing.
Respiratory	A NIOSH/MSHA-approved N95 dust mask or higher-level respirator.	Required if handling outside of a fume hood or if dust generation is unavoidable. Protects against respiratory irritation (H335).[3][5][7]

Section 4: Standard Operating Protocol for Safe Handling

Adherence to a strict, validated protocol is essential for minimizing exposure risk.

Step-by-Step Handling Procedure

- Preparation:
 - Confirm the chemical fume hood is operational (check airflow monitor).
 - Don all required PPE as specified in Section 3.2.
 - Cover the work surface with absorbent, disposable bench paper.
 - Assemble all necessary equipment (spatulas, weigh boats, containers) inside the fume hood.

- Weighing and Aliquoting:
 - Perform all weighing operations within the fume hood.
 - Open the stock container slowly to avoid creating airborne dust.
 - Use a dedicated, labeled spatula to transfer the solid. Avoid tapping or shaking the container.
 - Close the stock container immediately after use.
- Dissolution:
 - If preparing a solution, add the solvent to the vessel containing the weighed solid. Do not add the solid to the solvent, as this can increase dust generation.
 - Cap the vessel before removing it from the fume hood for mixing (e.g., vortexing, sonicating).
- Post-Handling:
 - Wipe down the spatula and any contaminated surfaces within the fume hood with a solvent-dampened cloth.
 - Carefully fold the disposable bench paper inward and place it in a designated solid hazardous waste container.
 - Remove PPE in the correct order (gloves first), avoiding contact with the outside of contaminated items.
 - Wash hands and any exposed skin thoroughly with soap and water.[\[3\]](#)

Caption: Standard workflow for safely handling **1,2,4,5-tetrabromobenzene**.

Section 5: Emergency Procedures

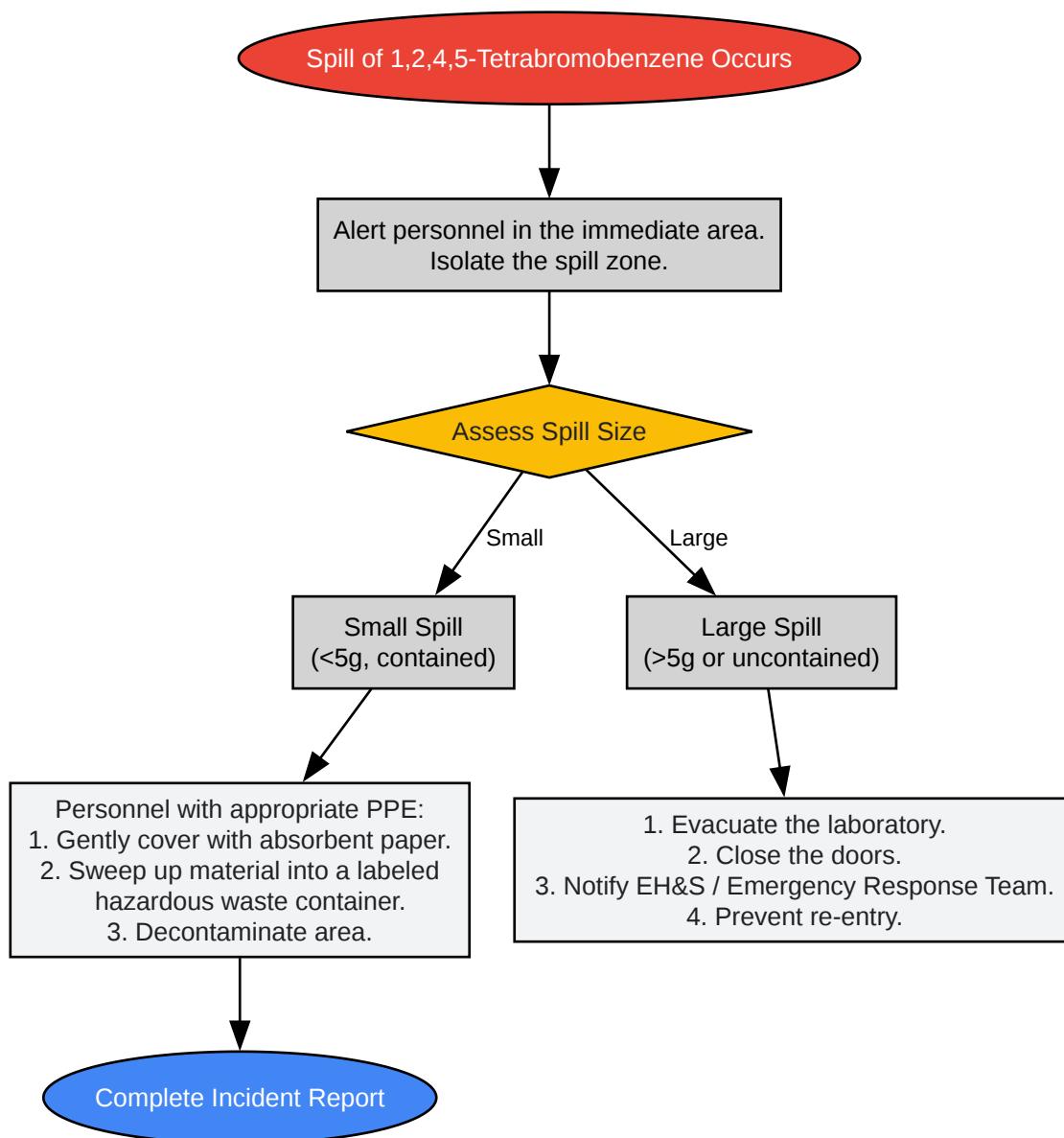
Immediate and correct response to an exposure or spill is critical.

First-Aid Measures

- Inhalation: Immediately move the exposed individual to fresh air.[3][11] If breathing is difficult or has stopped, perform artificial respiration and seek immediate medical attention.[11]
- Skin Contact: Remove contaminated clothing immediately.[11] Wash the affected area with copious amounts of soap and water for at least 15 minutes.[3][12] Seek medical attention if skin irritation develops or persists.[3]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][11][12] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[13] Rinse the mouth with water and then drink plenty of water.[3] Seek immediate medical attention.[3]

Spill Response Protocol

This decision tree outlines the appropriate response to a spill.



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Caption: Emergency response decision tree for a chemical spill.

Section 6: Storage, Environmental Fate, and Disposal

Storage

- Store in a cool, dry, and well-ventilated area.[8][13]
- Keep containers tightly closed when not in use.[8][13]

- Store separately from strong oxidizing agents.[3]
- It is advisable to store this compound in a locked cabinet or area with restricted access.[8] [13]

Environmental Fate and Disposal

Due to its low water solubility and high LogP, **1,2,4,5-tetrabromobenzene** is not likely to be mobile in the environment but has a high potential for bioaccumulation and persistence.[3][6] It is classified as potentially causing long-lasting harmful effects to aquatic life.[4][8]

Disposal Protocol:

- Do not dispose of this chemical down the drain or in general waste.[3]
- All waste material, including contaminated PPE and disposable labware, must be collected in a clearly labeled, sealed container for hazardous waste.[3][13]
- Disposal must be conducted through a licensed hazardous waste disposal company, in strict accordance with all local, regional, and national regulations.[3][13]

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